

An In-depth Technical Guide on the Solubility of N-Hexyl-2-iodoacetamide

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Compound of Interest

Compound Name: *N-Hexyl-2-iodoacetamide*

Cat. No.: *B15489528*

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Disclaimer: As of the latest literature search, specific quantitative solubility data for **N-Hexyl-2-iodoacetamide** is not readily available in public databases. This guide provides solubility information for the closely related parent compound, 2-iodoacetamide, to offer insights into its potential solubility characteristics. Furthermore, a general experimental protocol for determining the solubility of organic compounds is detailed below.

Introduction

N-Hexyl-2-iodoacetamide is an alkylating agent of interest in various research and development applications. Understanding its solubility in different solvents is crucial for its effective use in experimental assays, formulation development, and various analytical techniques. This document provides a summary of the available solubility data for the related compound 2-iodoacetamide and outlines a general methodology for solubility determination.

Solubility Data of 2-Iodoacetamide

The following table summarizes the available solubility data for 2-iodoacetamide, a structurally similar compound to **N-Hexyl-2-iodoacetamide**. The presence of the hexyl group in **N-Hexyl-2-iodoacetamide** is expected to decrease its polarity and, consequently, its solubility in polar solvents like water, while potentially increasing its solubility in non-polar organic solvents.

Solvent	Type	Quantitative Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	100 mg/mL (540.66 mM)[1]	Requires sonication to dissolve. Hygroscopic DMSO can impact solubility[1].
Water	Polar Protic	100 mg/mL (540.66 mM)[1]	Requires sonication to dissolve[1]. Another source indicates solubility up to 0.5 M[2].
Ethanol	Polar Protic	40 mg/mL (216.26 mM)[3]	-
Dimethyl Formamide (DMF)	Polar Aprotic	Soluble	Qualitative data[4].
Methanol	Polar Protic	Slightly Soluble	Qualitative data[4].
Corn Oil	Non-polar	≥ 2.5 mg/mL (13.52 mM)[1]	In a formulation with 10% DMSO[1].
Saline with co-solvents	Aqueous	≥ 2.5 mg/mL (13.52 mM)	In formulations with 10% DMSO, 40% PEG300, and 5% Tween-80, or with 10% DMSO and 20% SBE-β-CD[1].

Experimental Protocol for Solubility Determination

The following is a general protocol for determining the solubility of a solid organic compound in a given solvent. This method is based on the principle of creating a saturated solution and then quantifying the amount of dissolved solute.

Materials:

- The compound of interest (e.g., **N-Hexyl-2-iodoacetamide**)
- A selection of solvents (e.g., water, ethanol, DMSO, hexane)
- Small vials or test tubes with secure caps
- A calibrated analytical balance
- A vortex mixer or shaker
- A temperature-controlled environment (e.g., incubator or water bath)
- A centrifuge
- Pipettes and syringes
- An analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

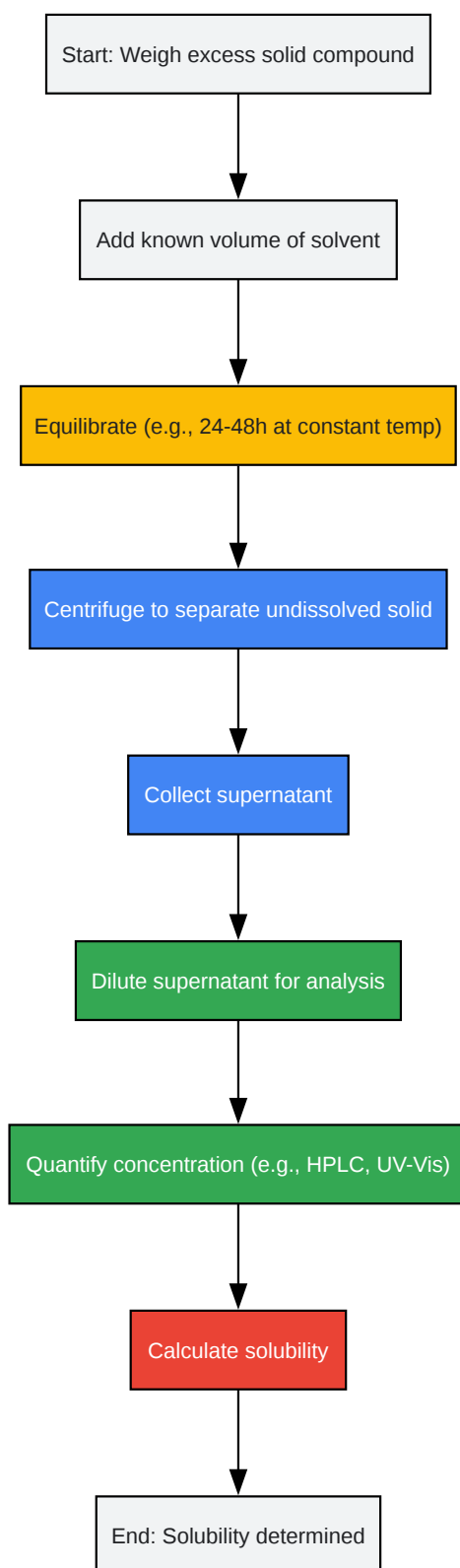
Procedure:

- Preparation of Supersaturated Solutions:
 - Weigh out an excess amount of the solid compound into a series of vials.
 - Add a known volume of the desired solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Agitate the vials vigorously using a vortex mixer or shaker for a predetermined period (e.g., 24-48 hours) at a constant temperature. This ensures that the solution reaches equilibrium and becomes saturated.
- Separation of Undissolved Solid:
 - Centrifuge the vials at high speed to pellet the undissolved solid.

- Carefully collect a known volume of the supernatant (the clear liquid containing the dissolved solute) without disturbing the solid pellet.
- Quantification:
 - Dilute the collected supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted sample using a pre-validated analytical method (e.g., HPLC, UV-Vis spectrophotometry) to determine the concentration of the dissolved compound.
- Calculation:
 - Calculate the solubility of the compound in the solvent using the following formula:
$$\text{Solubility (mg/mL)} = (\text{Concentration from analysis} \times \text{Dilution factor} \times \text{Volume of supernatant}) / \text{Initial volume of supernatant}$$

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of an organic compound.



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Caption: General workflow for determining the solubility of a solid organic compound.

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